

2-Chloro-4-fluorodibenzo[b,d]furan safety data sheet (SDS)

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Compound of Interest

Compound Name: 2-Chloro-4-fluorodibenzo[b,d]furan

Cat. No.: B12994635

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Comprehensive Safety and Handling Whitepaper: **2-Chloro-4-fluorodibenzo[b,d]furan**

Executive Summary

2-Chloro-4-fluorodibenzo[b,d]furan (CAS: 2560559-87-5) is a specialized halogenated organic compound utilized primarily as a building block in advanced materials science and drug development[1]. While it lacks the highly toxic 2,3,7,8-substitution pattern associated with severe environmental pollutants (such as 2,3,7,8-TCDD or specific polychlorinated dibenzofurans)[2], its structural classification as a halogenated dibenzofuran mandates rigorous professional laboratory safety protocols. This whitepaper synthesizes the physicochemical properties, toxicological considerations, and self-validating experimental workflows required for the safe handling, decontamination, and analytical detection of this compound in a professional research environment.

Chemical Identity & Physicochemical Properties

Halogenated dibenzofurans are characterized by their rigid, planar tricyclic structure, making them highly hydrophobic and generally soluble only in non-polar organic solvents[3]. The integration of both chlorine and fluorine atoms in the 2- and 4-positions alters the molecule's electron density, impacting its reactivity and analytical fragmentation patterns.

Table 1: Quantitative Data and Identifiers for **2-Chloro-4-fluorodibenzo[b,d]furan**

Property / Identifier	Data Value	Causality / Significance
IUPAC Name	2-Chloro-4-fluorodibenzo[b,d]furan	Defines the specific congener and substitution pattern.
CAS Number	2560559-87-5	Unique identifier for procurement and regulatory tracking[1].
Molecular Formula	C ₁₂ H ₆ ClFO	Indicates a mono-chloro, mono-fluoro derivative[1].
Molecular Weight	220.63 g/mol	Critical for stoichiometric calculations and MS detection[1].
Physical State	Solid (Powder)	Presents an aerosolization/inhalation hazard during transfer.
Solubility	Insoluble in water; Soluble in non-polar solvents (e.g., Isooctane, Hexane)	Driven by the hydrophobic dibenzofuran core[3]. Dictates choice of solvent for GC-MS and decontamination.
Storage Conditions	Sealed in dry, 2-8°C	Prevents thermal degradation and minimizes environmental exposure[1].

Hazard Identification & Toxicological Grounding

While **2-chloro-4-fluorodibenzo[b,d]furan** is not classified alongside the most harmful 2,3,7,8-substituted congeners[2], all chlorodibenzofurans (CDFs) exhibit bioaccumulative potential due to their lipophilicity[3].

Mechanistic Toxicology: The primary hazards associated with handling this compound in a laboratory setting are skin/eye irritation and respiratory tract irritation from aerosolized dust. Like many halogenated aromatics, exposure can lead to localized dermatitis. The causality

behind its environmental persistence lies in the carbon-halogen bonds (C-Cl and C-F), which are highly resistant to standard enzymatic or hydrolytic degradation. Therefore, all experimental protocols must prioritize containment and prevention of aerosolization.

Professional Laboratory Workflows

To ensure scientific integrity and personnel safety, the following protocols are designed as self-validating systems. Every action is paired with a verification step to ensure the hazard is controlled.

Workflow A: Safe Handling and Transfer Protocol

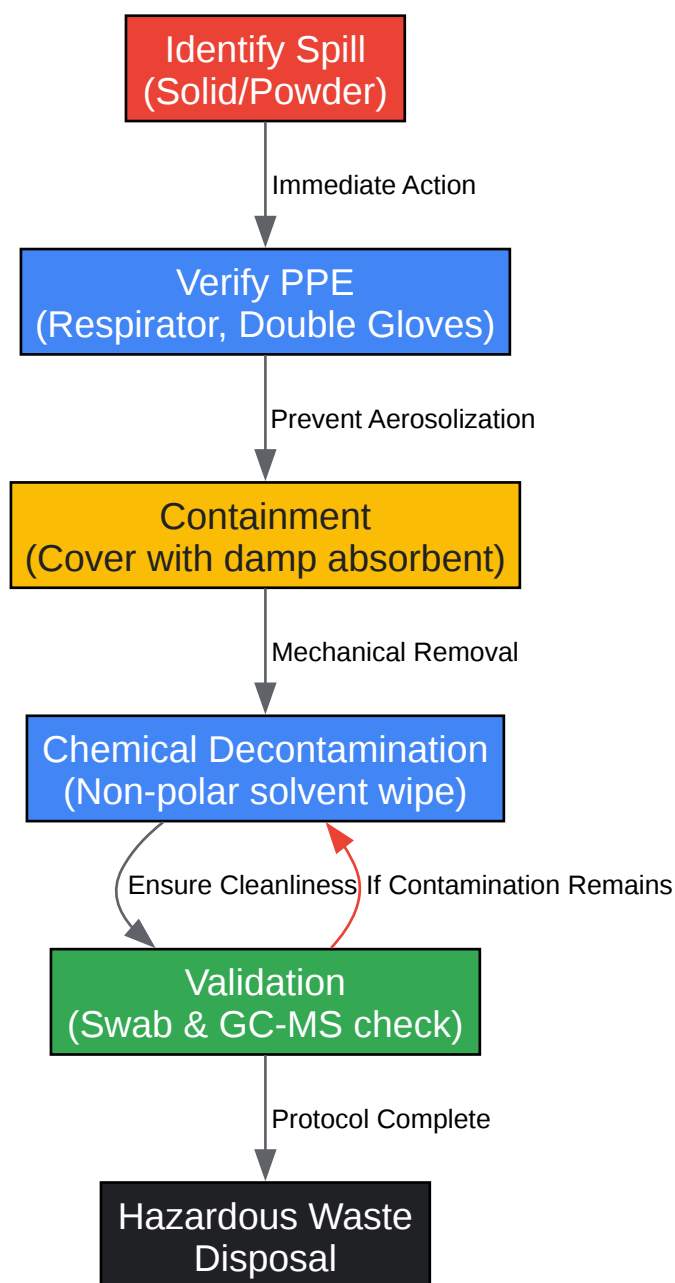
Objective: Weigh and transfer the solid compound without generating airborne particulates.

- Preparation & PPE: Don standard high-hazard PPE: a fitted N95 or P100 particulate respirator, double nitrile gloves, chemical splash goggles, and a flame-resistant laboratory coat.
 - Causality: Double gloving ensures that if the outer glove is contaminated, it can be doffed immediately without exposing the skin.
- Engineering Controls: Perform all weighing inside a certified Class II Type B2 biological safety cabinet (BSC) or a dedicated chemical fume hood with a calibrated face velocity of 80-100 fpm.
- Static Mitigation: Use an anti-static zero-stat gun on the weighing vessel and utilize PTFE-coated or ceramic spatulas.
 - Causality: Halogenated powders often carry static charges; mitigating this prevents the powder from repelling off the spatula and aerosolizing.
- Transfer & Validation: Transfer the required mass (e.g., 10 mg) into a pre-tared, sealable amber vial. Seal the vial before removing it from the fume hood. Validate the transfer by wiping the exterior of the sealed vial with an isooctane-soaked swab (to be analyzed via Workflow B).

Workflow B: Spill Decontamination & Waste Management

Objective: Neutralize and remove accidental surface contamination.

- Containment: If a spill occurs, immediately cover the powder with a damp, lint-free absorbent pad (dampened with water).
 - Causality: Water does not dissolve the compound^[3], but the surface tension of the liquid physically traps the hydrophobic powder, preventing it from becoming airborne.
- Solvent Extraction: Carefully lift the damp pad. Wipe the affected area systematically with heavy-duty wipes soaked in a non-polar solvent (e.g., hexane or isooctane), moving from the outside of the spill toward the center.
- Validation: Perform a final wipe of the area with a fresh isooctane swab. Extract the swab in 1 mL of isooctane and analyze via GC-MS (Workflow C) to confirm the absence of the compound.
- Disposal: Place all contaminated pads, wipes, and PPE into a clearly labeled, sealable hazardous waste container designated for "Halogenated Organic Solid Waste."



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Caption: Self-validating spill response and decontamination workflow for halogenated solid compounds.

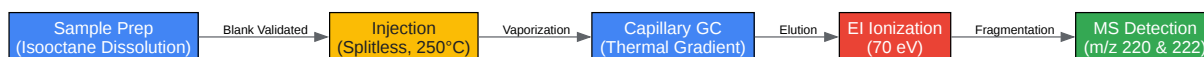
Analytical Detection (GC-MS)

To verify the purity of synthesized batches or to confirm the success of decontamination procedures, Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard. Because

CDFs are highly stable and hydrophobic[3], they are well-suited for thermal vaporization and capillary column separation.

Workflow C: GC-MS Analytical Protocol

- Sample Preparation: Dissolve the sample (or extract the validation swab) in HPLC-grade isooctane to achieve a target concentration of 10 µg/mL.
 - Validation: Always prepare a solvent blank (pure isooctane) to run prior to the sample to rule out column carryover.
- Instrument Parameters:
 - Column: Non-polar capillary column (e.g., 5% phenyl / 95% dimethylpolysiloxane, 30m x 0.25mm x 0.25µm).
 - Injection: 1 µL, splitless mode, injector temperature 250°C.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Thermal Gradient: Initial oven temperature 100°C (hold 1 min), ramp at 15°C/min to 300°C (hold 5 min).
 - Causality: The high final temperature is required to elute the heavy tricyclic core, while the ramp ensures sharp peak resolution.
- Detection (EI-MS): Utilize Electron Impact (EI) ionization at 70 eV. Monitor for the molecular ion () at m/z 220, alongside characteristic isotopic clusters indicative of the single chlorine atom (approximate 3:1 ratio for m/z 220 and 222).



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Caption: GC-MS analytical pathway for the detection and validation of **2-Chloro-4-fluorodibenzo[b,d]furan**.

References

- Agency for Toxic Substances and Disease Registry (ATSDR). "Chlorodibenzofurans (CDFs) - ToxFAQs". Centers for Disease Control and Prevention (CDC). Available at:[\[Link\]](#)
- Agency for Toxic Substances and Disease Registry (ATSDR). "Toxicological Profile for Chlorodibenzofurans (CDFs) - Chapter 4: Chemical and Physical Information". Centers for Disease Control and Prevention (CDC). Available at:[\[Link\]](#)

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- [1. chemscene.com](https://chemscene.com) [chemscene.com]
- [2. atsdr.cdc.gov](https://atsdr.cdc.gov) [atsdr.cdc.gov]
- [3. atsdr.cdc.gov](https://atsdr.cdc.gov) [atsdr.cdc.gov]
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